

# An In-depth Technical Guide to Bromo-PEG2-MS: Structure and Properties

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## Compound of Interest

Compound Name: Bromo-PEG2-MS

Cat. No.: B8236506

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For researchers and professionals in the field of drug development and chemical biology, particularly those engaged in the synthesis of Proteolysis Targeting Chimeras (PROTACs), understanding the structure and properties of linker molecules is of paramount importance.

**Bromo-PEG2-MS**, a bifunctional linker, plays a crucial role in the design and synthesis of these novel therapeutic agents. This technical guide provides a comprehensive overview of the structure, physicochemical properties, and a conceptual experimental workflow for the application of **Bromo-PEG2-MS**.

## Core Structure and Physicochemical Properties

**Bromo-PEG2-MS**, chemically known as 2-(2-bromoethoxy)ethyl methanesulfonate, is a hetero-bifunctional linker molecule. Its structure is characterized by a bromo group at one terminus and a methanesulfonyl (mesylate) group at the other, connected by a hydrophilic two-unit polyethylene glycol (PEG) spacer. The bromide and mesylate moieties serve as reactive handles for covalent conjugation to different molecules, while the PEG linker enhances solubility and provides spatial separation between the conjugated entities.

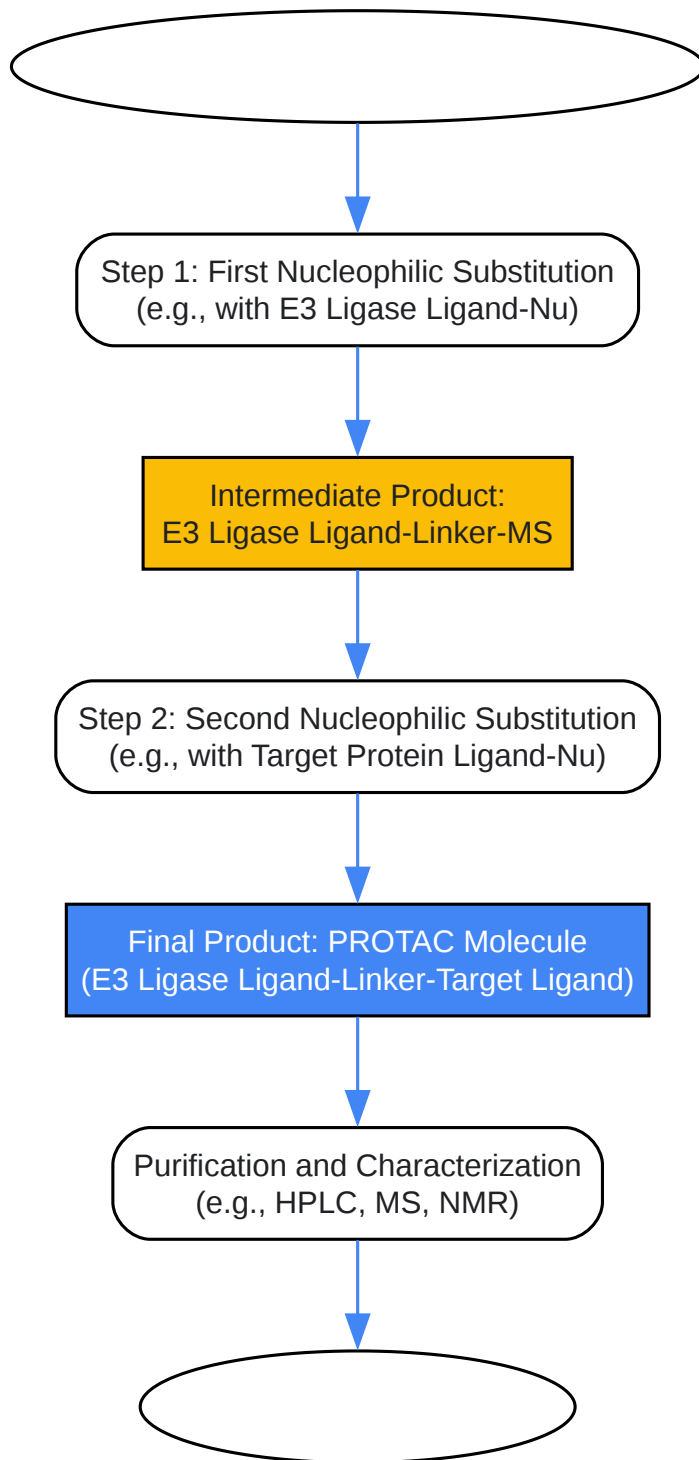
The key physicochemical properties of **Bromo-PEG2-MS** are summarized in the table below:

Property	Value	Source
IUPAC Name	2-(2-bromoethoxy)ethyl methanesulfonate	Fluorochem
Molecular Formula	C5H11BrO4S	MedchemExpress[1]
Molecular Weight	247.11 g/mol	MedchemExpress[1]
CAS Number	1935075-34-5	Fluorochem
Canonical SMILES	<chem>CS(=O)(=O)OCCOCCBr</chem>	Fluorochem

## Structural Representation

The chemical structure of **Bromo-PEG2-MS** is depicted in the following diagram, generated using the DOT language. This visualization clearly illustrates the connectivity of the bromo, PEG, and mesylate functional groups.

## Conceptual Workflow for PROTAC Synthesis using Bromo-PEG2-MS

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## References

- 1. medchemexpress.com [medchemexpress.com]
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